

The Structure-Activity Relationship of Y18501: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the structure-activity relationship (SAR) of **Y18501**, a novel oxysterol-binding protein inhibitor (OSBPI). The information presented herein is intended to support further research and development efforts in the field of antifungal agent design.

Introduction to Y18501

Y18501 is a recently identified small molecule inhibitor of oxysterol-binding protein (OSBP) with potent activity against oomycete pathogens, including various Phytophthora species and Pseudoperonospora cubensis, the causative agent of cucumber downy mildew.[1] Its mechanism of action, targeting a crucial lipid transport protein, represents a promising avenue for the development of new fungicides. Understanding the relationship between the chemical structure of Y18501 and its biological activity is paramount for optimizing its efficacy, overcoming potential resistance, and designing next-generation OSBP inhibitors.

Core Structure and Mechanism of Action

Y18501 shares a similar chemical scaffold with oxathiapiprolin, another potent OSBP inhibitor. [1] While the exact chemical structure of **Y18501** is not publicly disclosed in the reviewed literature, its mechanism of action revolves around the inhibition of the PscORP1 protein in Ps. cubensis. This inhibition disrupts essential cellular processes, leading to a strong inhibitory

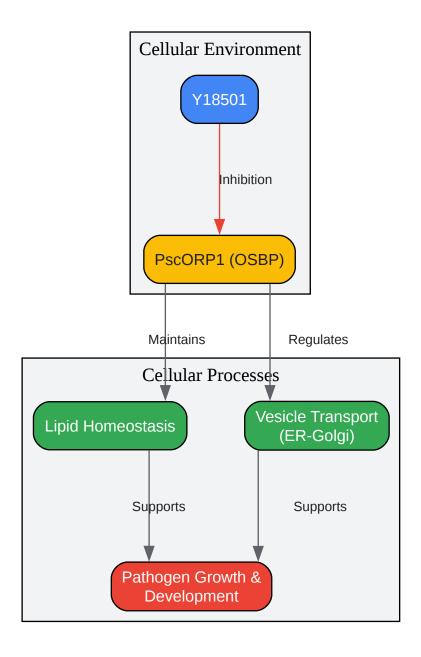


effect on the pathogen's life cycle, particularly sporangiophore production, sporangial production, mycelium extension, and germ tube elongation.[1]

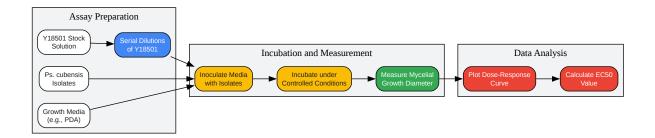
Signaling Pathway of OSBP Inhibition

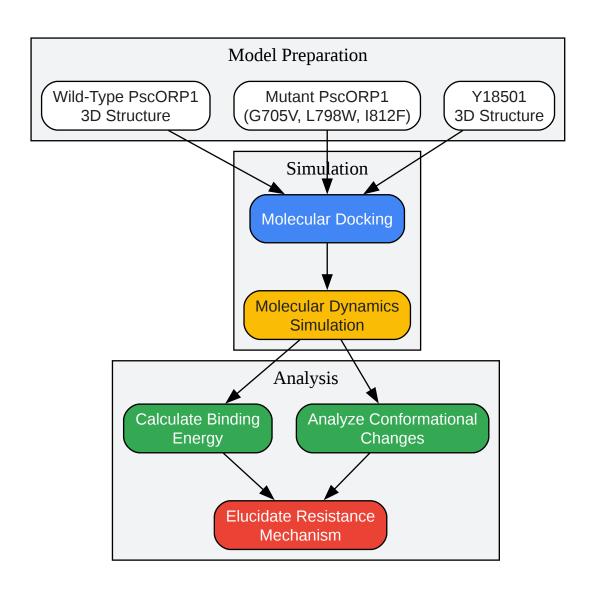
The following diagram illustrates the proposed signaling pathway affected by **Y18501**. Inhibition of OSBP disrupts lipid homeostasis and vesicle transport between the endoplasmic reticulum and the Golgi apparatus, ultimately leading to cell death.











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References

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